

Application Notes and Protocols for Chloranil as a Seed Dressing

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Compound of Interest

Compound Name: *Chloranil*

Cat. No.: *B122849*

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Disclaimer: **Chloranil** is an obsolete fungicide and is considered a hazardous substance. Its use may be restricted or banned in many jurisdictions. These notes are for informational and research purposes only and do not constitute a recommendation for its use. Researchers should consult and comply with all relevant safety and environmental regulations.

Introduction

Chloranil (tetrachloro-p-benzoquinone) is a broad-spectrum fungicide that was historically used as a seed protectant. Its primary function as a seed dressing is to safeguard seeds and emerging seedlings from various soil-borne and seed-borne fungal pathogens. By forming a protective barrier around the seed, **chloranil** inhibits fungal growth, thereby promoting better germination, stronger seedling establishment, and potentially higher crop yields.^[1] However, due to environmental and health concerns, it has been largely replaced by newer, safer alternatives.^{[1][2]}

Physicochemical Properties

Property	Value	Reference
Common Name	Chloranil	[1]
Chemical Name	Tetrachloro-1,4-benzoquinone	[1]
Appearance	Yellow to greenish crystalline powder	[1]
Water Solubility	Moderate	[1]
Soil Persistence	Not persistent	[1]
Mammalian Toxicity	Low	[1]
Ecotoxicity	Highly toxic to fish	[1]
Bioaccumulation Potential	High	[1]

Spectrum of Activity

Chloranil was utilized to control a range of fungal diseases that affect seedlings.

Target Pathogens	Example Diseases	Example Applications	Reference
Various Fungi	Damping-off, Downy Mildew, Powdery Mildew	Vegetables (cabbage, cauliflower, broccoli), Ornamental seedlings	[1]

Application as a Seed Dressing

Due to its status as an obsolete chemical, specific registered application rates for different crops are not readily available in current literature. The following protocol is a generalized procedure for applying a powdered fungicide as a seed dressing and should be adapted with caution for experimental purposes.

4.1. Materials

- Seeds to be treated

- **Chloranil** powder (appropriate purity for experimental use)
- Seed treatment drum or a closed container
- Personal Protective Equipment (PPE): gloves, safety goggles, lab coat, and a respirator or dust mask.
- Measuring scale
- Appropriate solvent (if preparing a slurry)
- Sticker-spreader adjuvant (optional, for better adherence)

4.2. Experimental Protocol: Dry Seed Treatment

This is the most common method for applying a powdered fungicide like **chloranil**.

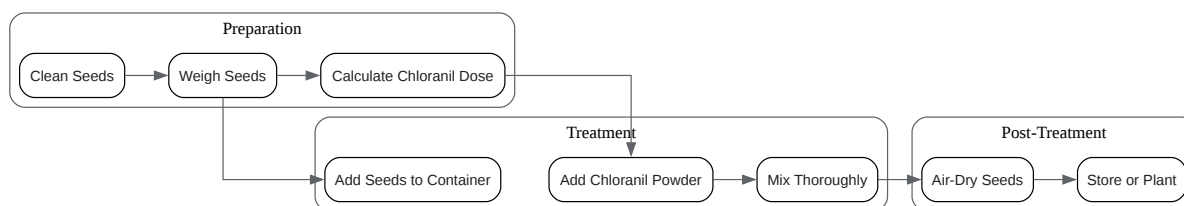
- Seed Preparation: Ensure seeds are clean and free from debris.
- Dosage Calculation: Determine the experimental application rate (e.g., grams of **chloranil** per kilogram of seed). This would need to be determined through preliminary range-finding studies.
- Treatment:
 - Place a known weight of seeds into the treatment container.
 - Add the calculated amount of **chloranil** powder.
 - Seal the container and rotate it for several minutes until the seeds are uniformly coated. The use of a mechanical seed treater is recommended for larger batches to ensure even coating.
- Drying: Air-dry the treated seeds in a well-ventilated area before planting.
- Storage: If not planted immediately, store the treated seeds in clearly labeled bags in a cool, dry place away from food and feed.

4.3. Experimental Protocol: Slurry Seed Treatment

This method can reduce dust exposure and improve adherence.

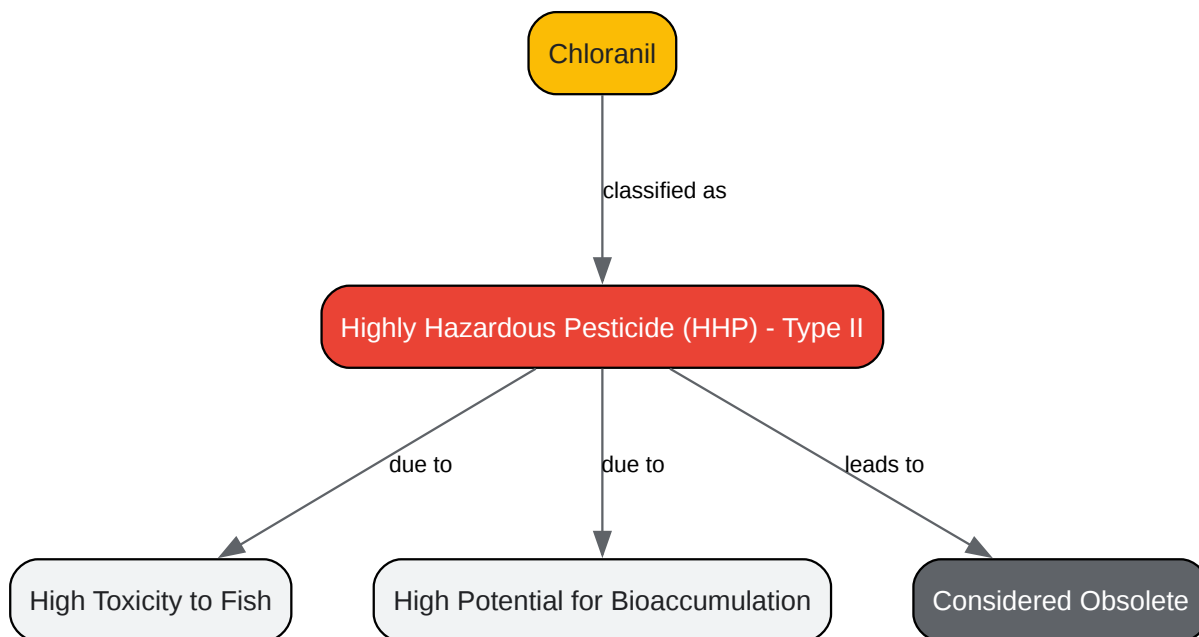
- Slurry Preparation:
 - Prepare a slurry by mixing the desired amount of **chloranil** powder with a small volume of a suitable liquid (e.g., water).
 - A sticker-spreader adjuvant can be added to the slurry to improve adhesion to the seed surface.
- Treatment:
 - Place the seeds in a treatment drum.
 - Gradually add the slurry while tumbling the seeds to ensure even coating.
- Drying: Spread the treated seeds in a thin layer and allow them to air-dry completely before planting.

Visualization of Workflows and Concepts



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Caption: A generalized workflow for the dry application of **chloranil** as a seed dressing.



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References

- 1. Chloranil (Ref: ENT 3747) [sitem.herts.ac.uk]
- 2. Obsolete Pesticides: Obsolete pesticides [fao.org]
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